

Operational Guide: Safe Disposal of 5-(4-Fluorophenoxy)valeric Acid

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Compound of Interest

Compound Name: 5-(4-Fluorophenoxy)valeric Acid

CAS No.: 347867-75-8

Cat. No.: B1322480

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Executive Summary & Chemical Identification

Do not treat this compound as a standard organic acid. While **5-(4-Fluorophenoxy)valeric acid** shares carboxylic acid functionality with common reagents like benzoic acid, the presence of the fluorinated ether moiety dictates a specific waste stream. Improper disposal (e.g., mixing with non-halogenated solvents) can result in regulatory fines and damage to incinerator infrastructure due to the formation of hydrofluoric acid (HF) during combustion.

Chemical Profile

Parameter	Specification
Chemical Name	5-(4-Fluorophenoxy)valeric Acid
CAS Number	347867-75-8 (Distinct from the phenyl analog 24484-22-8)
Formula	C ₁₁ H ₁₃ FO ₃
Molecular Weight	212.22 g/mol
Physical State	Solid (White to light yellow powder)
Acidity (pKa)	~4.7 (Carboxylic acid)
Primary Hazard	Skin/Eye Irritant (H315, H319); Halogenated




Waste Characterization & Segregation Logic

Effective disposal relies on understanding the "Why." This compound presents a dual-hazard profile for waste management:

- **Acidity:** It is corrosive to metal containers if wet.
- **Halogen Content (Fluorine):** Upon incineration, the C-F bond breaks to form HF (Hydrofluoric Acid), necessitating incinerators equipped with alkaline scrubbers.

The Segregation Directive

You must segregate this waste from Non-Halogenated streams.

-  **CORRECT Stream:** Halogenated Organic Waste.^{[1][2]}
-  **INCORRECT Stream:** Non-Halogenated Solvents (e.g., Acetone, Ethanol waste).
-  **INCORRECT Stream:** Aqueous Acid Waste (unless <2% organic content, but generally avoid mixing organics into aqueous streams).

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess)

Use this protocol for the pure powder.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Do not use metal cans (corrosion risk from acid).
- Labeling: Apply a hazardous waste label.
 - Primary Constituent: **5-(4-Fluorophenoxy)valeric Acid**.^{[3][4]}
 - Hazard Checkbox: Toxic, Irritant.
 - Critical Note: Write "SOLID HALOGENATED ORGANIC" clearly on the tag.
- Transfer: Transfer solid directly. Do not dissolve it in solvent just to dispose of it (this increases waste volume and cost).
- Storage: Store in the Solid Waste satellite accumulation area, separate from oxidizers.

Scenario B: Disposal of Reaction Mixtures (Liquid)

Use this protocol if the compound is dissolved in solvents (e.g., DCM, Ethyl Acetate).

- Solvent Compatibility Check:
 - If dissolved in Dichloromethane (DCM) or Chloroform: Pour directly into the Halogenated Solvent carboy.
 - If dissolved in Non-Halogenated Solvents (e.g., Methanol): Because the solute contains Fluorine, the entire mixture must now be classified as Halogenated Waste.
- pH Check: If the reaction mixture was acidified (e.g., with HCl or H₂SO₄), check pH.
 - Action: If pH < 2, consider neutralizing to pH 5-9 with Sodium Bicarbonate solution before adding to the organic waste drum to prevent drum corrosion and gas evolution.
- Accumulation: Pour into the "Halogenated Organic Waste" carboy (typically yellow or green label depending on facility).

Scenario C: Contaminated Debris (Gloves, Weigh Boats)

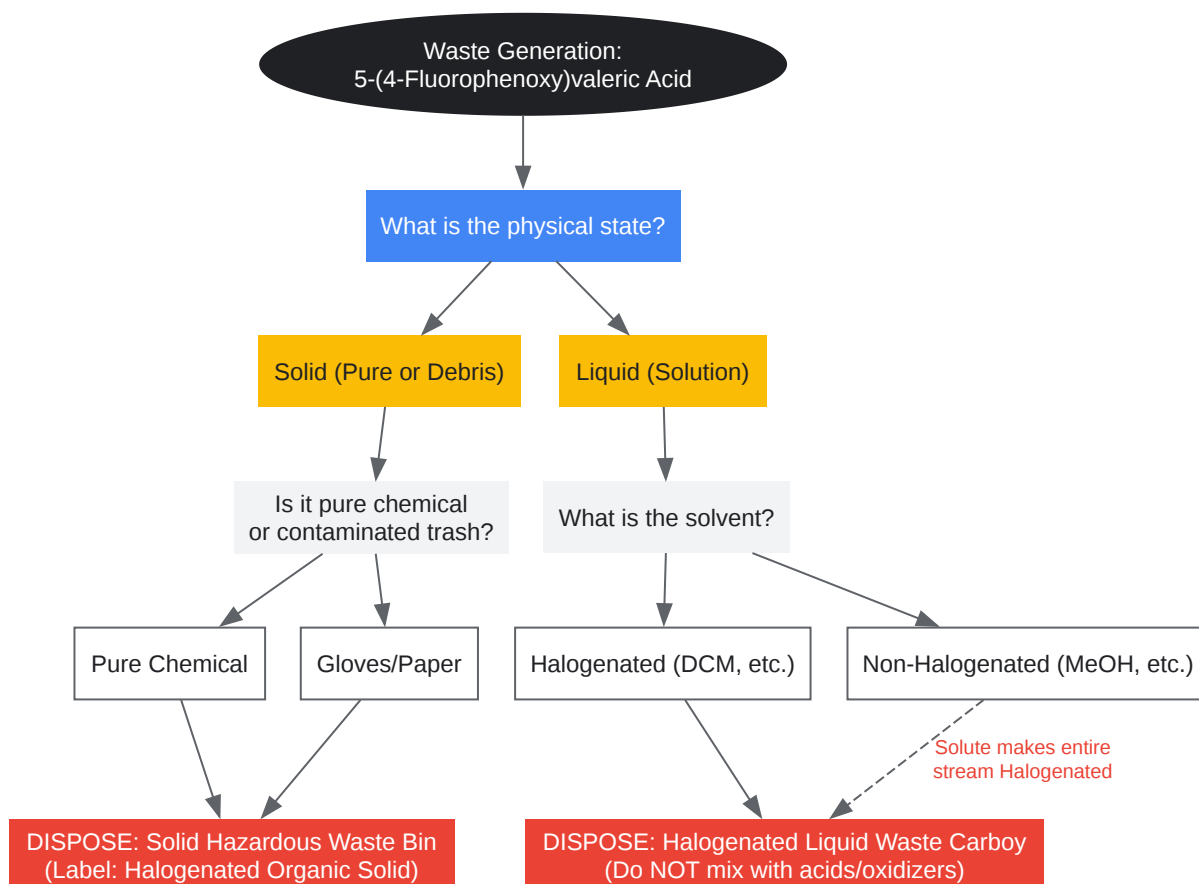
- **Bagging:** Place contaminated gloves, paper towels, and weigh boats into a clear heavy-duty polyethylene bag (minimum 4 mil thickness).
- **Secondary Containment:** Place the bag inside the Solid Hazardous Waste drum.
- **Prohibition:** Do not throw in regular trash. The fluorinated residue persists in the environment.

Emergency Spill Management

Spill Response for Solid Powder:

- **PPE:** Nitrile gloves, safety goggles, lab coat, and N95 dust mask (to prevent inhalation of acidic dust).
- **Containment:** Cover the spill with a dry absorbent pad or paper towels to minimize dust generation.
- **Neutralization (Optional but Recommended):** If the surface is wet or sensitive, lightly dust with Sodium Carbonate (Soda Ash) or Sodium Bicarbonate.
- **Cleanup:** Sweep up carefully using a dustpan and brush dedicated to hazardous waste.
- **Disposal:** Place all spill debris into the Solid Hazardous Waste container (Scenario C).
- **Decontamination:** Wipe the surface with a soap/water solution, followed by a water rinse.

Visual Decision Tree (Workflow)



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Figure 1: Decision logic for segregating fluorinated organic acid waste streams. Note that non-halogenated solvents become halogenated waste streams once this compound is added.

References

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